

Application of Solid-Phase Extraction for Codeine Sulphate from Urine Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Codeine sulphate

Cat. No.: B072805

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Codeine, an opioid analgesic, is widely used for the relief of mild to moderate pain and as a cough suppressant. Monitoring its presence and concentration in biological matrices such as urine is crucial in clinical toxicology, forensic analysis, and pharmacokinetic studies. Solid-phase extraction (SPE) is a highly effective and widely adopted sample preparation technique for the isolation and preconcentration of codeine and its metabolites from complex biological fluids like urine prior to analysis by methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

This document provides detailed application notes and standardized protocols for the solid-phase extraction of **codeine sulphate** from urine samples, intended for use by researchers, scientists, and drug development professionals.

Principle of Solid-Phase Extraction for Codeine

Solid-phase extraction is a chromatographic technique used to separate components of a mixture. For codeine extraction from urine, a solid sorbent material, typically packed in a cartridge, is used to retain the analyte of interest while the bulk of the urine matrix passes through. The selection of the sorbent is critical and is based on the physicochemical properties

of codeine, which is a basic compound. Mixed-mode cation exchange (MCX) or polymeric reversed-phase sorbents are commonly employed.

The general steps involved in the SPE process are:

- **Sample Pretreatment:** Urine samples are often subjected to enzymatic hydrolysis (e.g., using β -glucuronidase) to cleave conjugated metabolites and release free codeine, thereby increasing the total recovery.^[1] The pH of the sample is then adjusted to optimize the retention of codeine on the SPE sorbent.
- **Column Conditioning:** The SPE cartridge is conditioned with appropriate solvents, typically methanol followed by a buffer, to activate the sorbent and create a suitable environment for sample loading.
- **Sample Loading:** The pretreated urine sample is passed through the conditioned SPE cartridge. Codeine binds to the sorbent while unretained matrix components are washed away.
- **Washing:** The cartridge is washed with specific solvents to remove any remaining interfering substances without eluting the target analyte.
- **Elution:** A strong solvent or a solvent with an adjusted pH is used to disrupt the interaction between codeine and the sorbent, allowing for its collection in a concentrated, cleaner fraction.

Quantitative Data Summary

The following table summarizes quantitative data from various studies on the solid-phase extraction of codeine from urine samples.

SPE Sorbent/Method	Analytical Method	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Bond Elut Certify	GC-MS	>80% (for opiates)	-	50 ng/mL	[1]
Oasis MCX	UHPLC-MS/MS	>69%	-	3-25 ng/mL (depending on compound)	[2]
Bond Elut Plexa PCX	LC-MS/MS	-	-	200 ng/mL (for calibration curve)	[3]
Supel™ Swift HLB	LC-MS/MS	105% (Relative)	-	-	[4]
SOLA μ SCX	LC-MS/MS	~90-100%	-	-	[5]
C18 bonded-phase	HPLC	>80%	-	-	[6]
Magnetic Molecularly Imprinted Nanoadsorbent	Spectrofluorometry	-	0.67 ng/mL	2.0 ng/mL	[7]
Chem Screen Cadan 203	GC-MS	-	0.05 μ g/mL	0.1 μ g/mL	[8]

Experimental Protocols

Below are detailed methodologies for key experiments cited in the literature for the solid-phase extraction of codeine from urine.

Protocol 1: Automated SPE using Oasis MCX Cartridges

This protocol is adapted from a method for the analysis of 23 opioids and metabolites, including codeine, in urine using an automated SPE system.^[2]

1. Sample Pretreatment:

- To 100 µL of urine, add internal standards.
- Dilute the sample with 0.1 M sodium acetate buffer (pH 4).

2. SPE Procedure (using Oasis MCX cartridges):

- Conditioning: Condition the cartridges with 1 mL of methanol followed by 1 mL of 0.1 M sodium acetate buffer (pH 4).
- Sample Loading: Apply the diluted urine sample to the conditioned cartridge.
- Washing 1: Wash the cartridge with 0.8 mL of 0.1 N hydrochloric acid.
- Washing 2: Wash the cartridge four times with 0.8 mL of methanol.
- Elution: Elute the analytes with 1.5 mL of a dichloromethane:isopropanol:ammonia solution (80:18:2, v/v/v).

3. Post-Extraction:

- The eluate can be directly injected into an LC-MS/MS system for analysis.

Protocol 2: SPE using Bond Elut Plexa PCX Columns

This protocol is based on an LC/MS/MS analysis method for opiates in urine.^[3]

1. Sample Pretreatment:

- Spike 0.5 mL of urine with an internal standard.
- Add 125 µL of concentrated HCl.
- Incubate at 95 ±5 °C for 90 minutes for hydrolysis.

- Cool the sample and add 2 mL of 0.1 M sodium acetate buffer (pH 4.5).
- Neutralize with 250 μ L of 7 N KOH (ensure pH is <6).
- Centrifuge at 6000 rpm for 20 minutes.

2. SPE Procedure (using Bond Elut Plexa PCX columns):

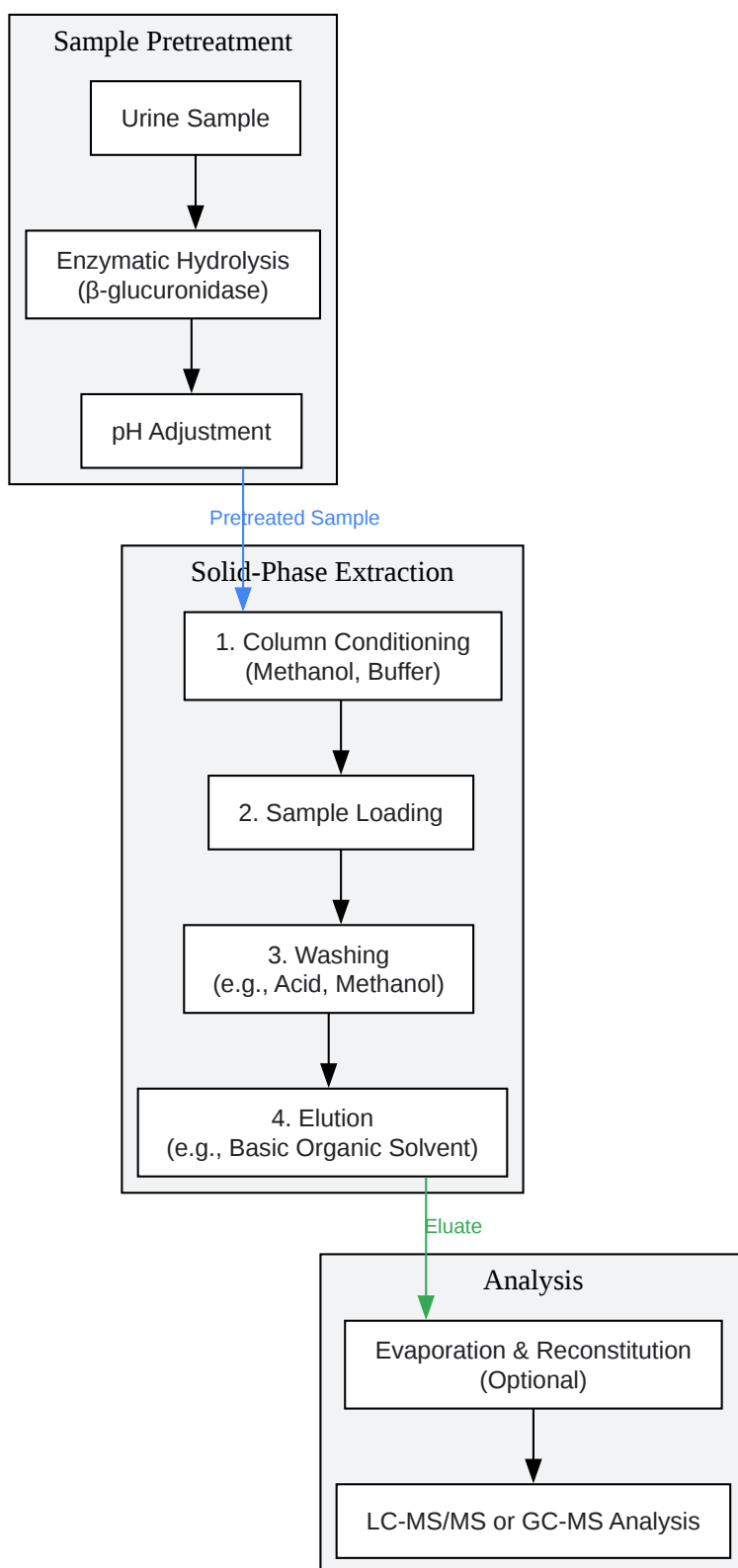
- Conditioning: Condition the column with 0.5 mL of methanol.
- Sample Loading: Load the supernatant from the pretreated sample.
- Washing 1: Wash with 1 mL of 2% formic acid.
- Washing 2: Wash with 1 mL of methanol.
- Drying: Dry the column under vacuum (10–15 in Hg) for 5–10 minutes.
- Elution: Elute with an appropriate solvent (the specific elution solvent was not detailed in the provided abstract but would typically be a methanolic solution with a small percentage of a basic modifier like ammonium hydroxide).

3. Post-Extraction:

- The eluate is typically evaporated to dryness and reconstituted in a mobile phase-compatible solvent before injection into the analytical instrument.

Visualization of Experimental Workflow

The following diagram illustrates the general experimental workflow for the solid-phase extraction of **codeine sulphate** from urine samples.



[Click to download full resolution via product page](#)

Caption: Workflow for codeine extraction from urine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A solid phase extraction technique for the isolation and identification of opiates in urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. agilent.com [agilent.com]
- 4. Analysis of Drugs of Abuse in Urine [sigmaaldrich.com]
- 5. assets.fishersci.com [assets.fishersci.com]
- 6. Automated solid-phase extraction of opiates from urine (I) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Efficient solid phase extraction of codeine from human urine samples using a novel magnetic molecularly imprinted nanoadsorbent and its spectrofluorometric determination - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Application of Solid-Phase Extraction for Codeine Sulphate from Urine Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072805#application-of-solid-phase-extraction-for-codeine-sulphate-from-urine-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com